

Solubility Profile of N-(2-Bromobenzyloxycarbonyloxy)succinimide: A Technical Guide

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Compound of Interest

Compound Name: N-(2-Bromobenzyloxycarbonyloxy)succinimide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **N-(2-Bromobenzyloxycarbonyloxy)succinimide**, a key reagent in synthetic organic chemistry, particularly in the realm of peptide synthesis and as a protecting group for amines. While specific quantitative solubility data for this compound in various organic solvents is not extensively documented in publicly available literature, this guide offers qualitative solubility information based on its chemical structure and common applications, alongside standardized experimental protocols for determining its solubility.

Core Compound Information

Identifier	Value
IUPAC Name	1-(((2-bromobenzyl)oxy)carbonyl)oxy)pyrrolidine-2,5-dione
Synonyms	2-Bromobenzyl succinimidyl carbonate, Z(2-Br)-OSu
CAS Number	128611-93-8[1][2]
Molecular Formula	C12H10BrNO5[1][2]
Molecular Weight	328.13 g/mol [1][2]
Appearance	White to off-white powder
Melting Point	105-108°C[3]

Qualitative Solubility Assessment

Based on its application in solid-phase peptide synthesis (SPPS) and other organic reactions, **N-(2-Bromobenzyloxycarbonyloxy)succinimide** is expected to be soluble in a range of polar aprotic organic solvents. The succinimidyl ester group imparts reactivity, and the benzyloxycarbonyl moiety influences its solubility profile.

Expected Qualitative Solubility:

- **Highly Soluble:** Dimethylformamide (DMF), Dichloromethane (DCM), Tetrahydrofuran (THF), Acetonitrile (ACN), Acetone. These solvents are commonly used in peptide synthesis and for dissolving activated esters.[4][5]
- **Slightly Soluble to Insoluble:** Diethyl ether, Hexanes, Toluene. These non-polar solvents are generally poor solvents for polar compounds like **N-(2-Bromobenzyloxycarbonyloxy)succinimide**.
- **Aqueous Solubility:** One source indicates solubility in water or 1% acetic acid.[3] However, given the hydrolytic sensitivity of the succinimidyl ester, prolonged exposure to aqueous media, especially under basic conditions, would lead to degradation.

Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data (e.g., in g/L or mg/mL) for **N-(2-Bromobenzyloxycarbonyloxy)succinimide** in common organic solvents has not been published. The following table is provided as a template for researchers to populate with experimentally determined values.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Molar Solubility (mol/L)
Dimethylformamide (DMF)	25	Data not available	Data not available
Dichloromethane (DCM)	25	Data not available	Data not available
Tetrahydrofuran (THF)	25	Data not available	Data not available
Acetonitrile (ACN)	25	Data not available	Data not available
Ethyl Acetate	25	Data not available	Data not available
Acetone	25	Data not available	Data not available

Experimental Protocols for Solubility Determination

The following is a generalized protocol for determining the equilibrium solubility of a solid compound like **N-(2-Bromobenzyloxycarbonyloxy)succinimide** in an organic solvent.

Gravimetric Method for Solubility Determination

This method involves preparing a saturated solution, separating the undissolved solid, and determining the concentration of the solute in a known volume of the supernatant by evaporating the solvent and weighing the residue.

Materials:

- **N-(2-Bromobenzyloxycarbonyloxy)succinimide**
- Selected organic solvent (e.g., DMF, DCM)

- Analytical balance
- Vials with screw caps
- Shaking incubator or magnetic stirrer
- Syringe filters (0.2 μm , solvent-compatible)
- Volumetric flasks and pipettes

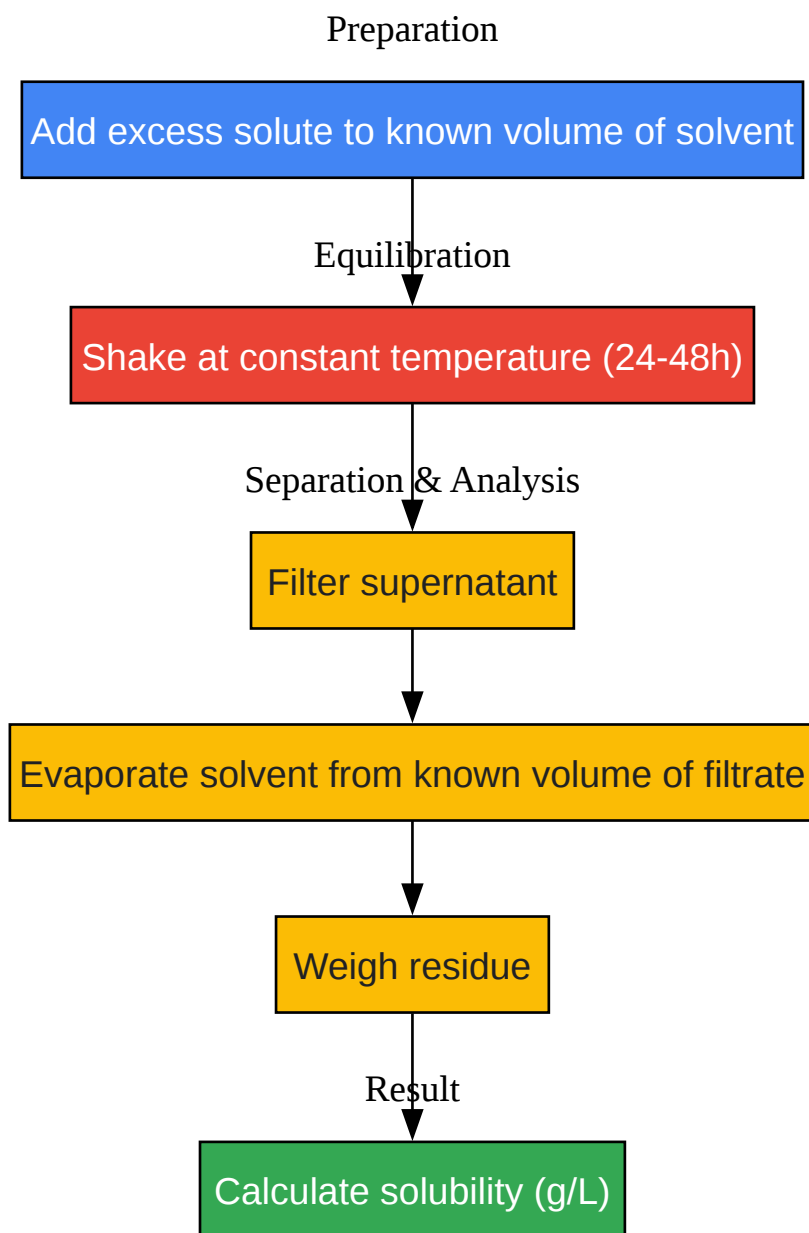
Procedure:

- **Sample Preparation:** Add an excess amount of **N-(2-Bromobenzyloxycarbonyloxy)succinimide** to a vial containing a known volume of the organic solvent. Ensure there is a visible amount of undissolved solid.
- **Equilibration:** Seal the vials and place them in a shaking incubator at a constant temperature (e.g., 25 °C) for 24-48 hours to ensure equilibrium is reached.
- **Phase Separation:** Allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to settle.
- **Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe and filter it through a 0.2 μm syringe filter into a pre-weighed, dry volumetric flask. This step is crucial to remove any suspended solid particles.
- **Solvent Evaporation:** The solvent from the volumetric flask is removed under reduced pressure (e.g., using a rotary evaporator).
- **Mass Determination:** The flask containing the dried residue is weighed. The mass of the dissolved solid is determined by subtracting the initial mass of the empty flask.
- **Calculation:** The solubility is calculated in g/L by dividing the mass of the residue by the volume of the aliquot taken.

Visualization of Experimental and Logical Workflows

Workflow for Solubility Determination

The following diagram illustrates the key steps in the experimental determination of solubility.



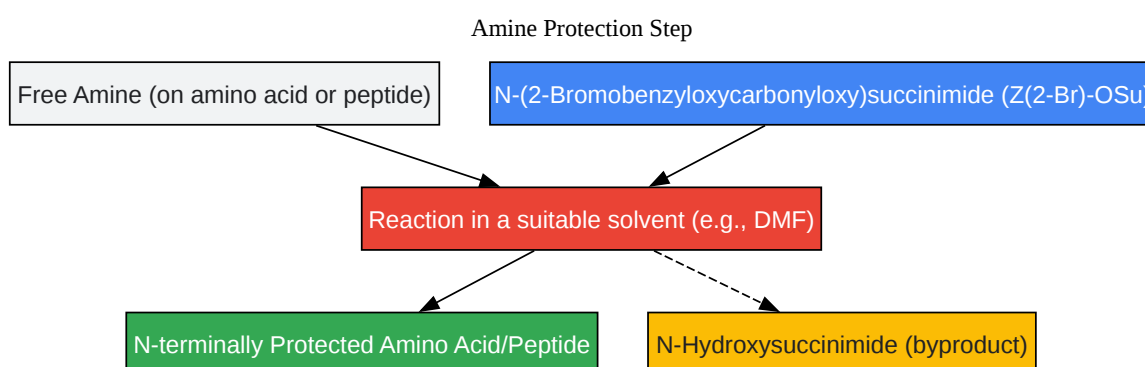
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Workflow for determining solubility.

Application in Peptide Synthesis: Amine Protection

N-(2-Bromobenzyloxycarbonyloxy)succinimide serves as a reagent for introducing the 2-bromobenzyloxycarbonyl (2-Br-Z) protecting group onto the N-terminus of an amino acid or peptide. This is a crucial step in controlling the reaction sequence during peptide synthesis.

The diagram below illustrates the logical flow of using Z(2-Br)-OSu in a standard peptide coupling cycle.



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References

- 1. scbt.com [scbt.com]
- 2. scbt.com [scbt.com]
- 3. N-(2-Bromobenzyloxycarbonyloxy)succinimide | 128611-93-8 [amp.chemicalbook.com]
- 4. peptide.com [peptide.com]

- 5. peptide.com [peptide.com]
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